

Difenzoquat formulation and preparation for laboratory use

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Compound of Interest

Compound Name: *Difenzoquat*

Cat. No.: *B1210283*

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Difenzoquat: Application Notes and Laboratory Protocols

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the formulation and preparation of **Difenzoquat** for laboratory use. **Difenzoquat**, a quaternary ammonium herbicide, is utilized for the post-emergence control of wild oats, primarily in cereal crops.^{[1][2]} Its mechanism of action involves the rapid disruption and destruction of cell membranes.^{[1][3]}

Chemical and Physical Properties

Difenzoquat is commercially available as **difenzoquat** methyl sulfate.^{[3][4][5]} Understanding its physical and chemical properties is crucial for accurate formulation and safe handling in a laboratory setting.

Property	Value	Source
Chemical Name	1,2-dimethyl-3,5-diphenyl-1H-pyrazolium methyl sulfate	[4][5]
CAS Number	43222-48-6	[3][4][5]
Molecular Formula	C18H20N2O4S	[5]
Molecular Weight	360.43 g/mol	[3][5]
Appearance	Colorless, odorless crystals or colorless to pale yellow solid	[1][4]
Melting Point	155-157 °C	
Solubility in Water	Highly soluble	[3]
Vapor Pressure	0.0000001 hPa (at 20 °C)	[6]

Safety Precautions

Difenzoquat methyl sulfate is toxic if swallowed or in contact with skin and is very toxic to aquatic life with long-lasting effects.[6][7] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, should be worn when handling this compound.[6][7] All work should be conducted in a well-ventilated area or a chemical fume hood.[6] Refer to the Safety Data Sheet (SDS) for complete safety information.[7]

Formulation and Preparation for Laboratory Use

The following protocols are provided as a guide for the preparation of **difenzoquat** solutions for use in laboratory-based experiments, such as plant bioassays.

Stock Solution Preparation (1 mg/mL)

Materials:

- **Difenzoquat** methyl sulfate (analytical standard)
- Distilled, deionized water

- Analytical balance
- Volumetric flask (e.g., 10 mL or 100 mL)
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper

Protocol:

- Accurately weigh 10 mg of **difenzoquat** methyl sulfate onto weighing paper using an analytical balance.
- Carefully transfer the weighed compound into a 10 mL volumetric flask.
- Add approximately 5-7 mL of distilled, deionized water to the volumetric flask.
- Place a magnetic stir bar in the flask and place it on a magnetic stirrer.
- Stir the solution until the **difenzoquat** methyl sulfate is completely dissolved.
- Once dissolved, remove the flask from the stirrer and add distilled, deionized water to the 10 mL mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the stock solution to a labeled, amber glass bottle for storage.
- Store the stock solution in a refrigerator at 4°C. The stability of the aqueous solution should be monitored for long-term experiments.

Preparation of Working Solutions

Working solutions of desired concentrations can be prepared by diluting the stock solution with the appropriate solvent or buffer for the specific experimental assay.

Example: Preparation of a 100 µg/mL working solution:

- Pipette 1 mL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
- Add the desired solvent or buffer (e.g., distilled water, nutrient solution) to the 10 mL mark.
- Cap the flask and invert several times to mix thoroughly.

Experimental Protocols

Plant Bioassay for Herbicidal Activity

This protocol outlines a general procedure to assess the herbicidal activity of **difenzoquat** on a target plant species, such as wild oat (*Avena fatua*).

Materials:

- **Difenzoquat** working solutions of various concentrations
- Seeds of the target plant species
- Pots or petri dishes with a suitable growth medium (e.g., soil, agar)
- Growth chamber or greenhouse with controlled environmental conditions (light, temperature, humidity)
- Spray bottle or micropipette for application
- Control solution (solvent/buffer used for dilutions without **difenzoquat**)

Protocol:

- Sow a predetermined number of seeds in each pot or petri dish and allow them to germinate and grow to a specific stage (e.g., 2-3 leaf stage).
- Prepare a series of **difenzoquat** working solutions at different concentrations. A negative control group treated only with the solvent/buffer is essential.
- Apply a consistent volume of each working solution to the foliage of the plants in each treatment group. Ensure even coverage.

- Place the treated plants in a growth chamber or greenhouse with controlled conditions.
- Observe the plants daily for signs of phytotoxicity, such as chlorosis, necrosis, and growth inhibition.
- After a predetermined period (e.g., 7-14 days), assess the herbicidal effect by measuring parameters such as plant height, fresh weight, dry weight, or visual injury ratings.
- Analyze the data to determine the dose-response relationship and calculate endpoints such as the GR50 (the concentration required to cause a 50% reduction in growth).

Data Presentation

Acute Toxicity of Difenzoquat Methyl Sulfate

Organism	Test Type	Endpoint	Value	Toxicity Category	Source
Rat	Oral	LD50	485 mg/kg bw	Moderate	[8]
Rat	Dermal	LD50	3.45 g/kg bw	Low	[8]
Rat	Inhalation	LC50	0.5 mg/L	High	[8]
Fish	Acute	-	-	Slightly Toxic	[9]
Freshwater Invertebrates	Acute	-	-	Moderately Toxic	[9]
Birds	Acute Oral	LD50	>2150 mg/kg	Slightly Toxic	[9]

Visualizations

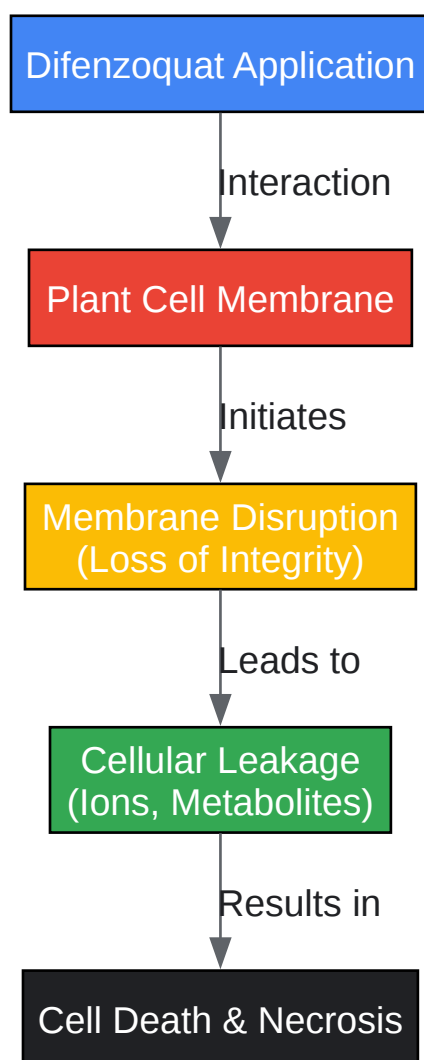
Logical Workflow for Difenzoquat Solution Preparation



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Caption: Workflow for the preparation of **difenzoquat** solutions.

Generalized Mechanism of Action for Membrane-Disrupting Herbicides



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Caption: Generalized effects of membrane-disrupting herbicides.

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